

Essential Safety and Operational Guide for Handling Bromo-PEG2-bromide

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Compound of Interest

Compound Name: Bromo-PEG2-bromide

Cat. No.: B1667888

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This guide provides critical safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **Bromo-PEG2-bromide**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier and Properties

Property	Value
Chemical Name	1,2-bis(2-bromoethoxy)ethane[1]
Synonym	Bromo-PEG2-bromide[1]
CAS Number	31255-10-4[1][2]
Molecular Formula	C6H12Br2O2[1][2][3]
Molecular Weight	275.97 g/mol [1][3]
Appearance	Not specified, handle as potentially hazardous chemical
Solubility	The hydrophilic PEG spacer increases solubility in aqueous media.[1][2][3]

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard data for **Bromo-PEG2-bromide** is limited, it should be handled as a potentially hazardous chemical. The presence of bromide groups suggests it is a reactive compound.^{[1][2]} General precautions for handling halogenated organic compounds should be strictly followed.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles.	Protects eyes from potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	Prevents skin contact and absorption.
Body Protection	Laboratory coat.	Protects personal clothing and skin from contamination.
Respiratory Protection	Use in a chemical fume hood. ^[4]	Minimizes inhalation of any potential vapors or aerosols.

First Aid Measures

In the event of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Skin Contact	Immediately wash the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, separating the eyelids with fingers. Seek medical attention if irritation persists.[4]
Inhalation	Remove to fresh air. If symptoms persist, seek medical attention.[4]
Ingestion	Wash out the mouth with copious amounts of water. Seek immediate medical attention.[4]

Operational and Disposal Plans

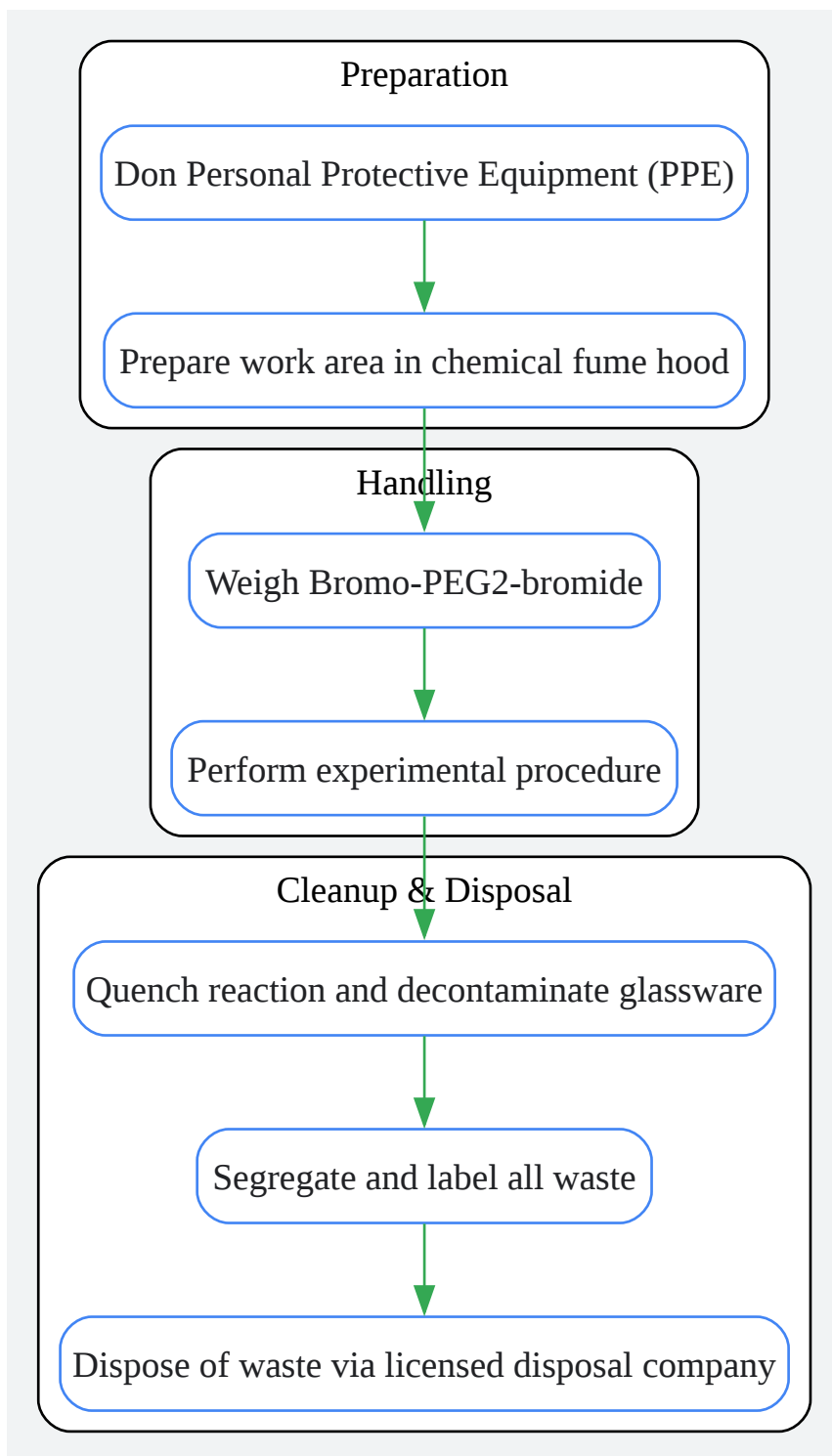
A systematic approach to handling **Bromo-PEG2-bromide** from receipt to disposal is crucial for minimizing risks.

Receiving and Storage

Upon receipt, inspect the container for any signs of damage or leakage. Store the compound in a dry, dark place.[1] Recommended storage conditions are 0 - 4°C for short-term (days to weeks) or -20°C for long-term (months to years).[1][2]

Handling and Experimental Workflow

All handling of **Bromo-PEG2-bromide** should be conducted in a chemical fume hood.[4] Avoid the generation of dust or aerosols.



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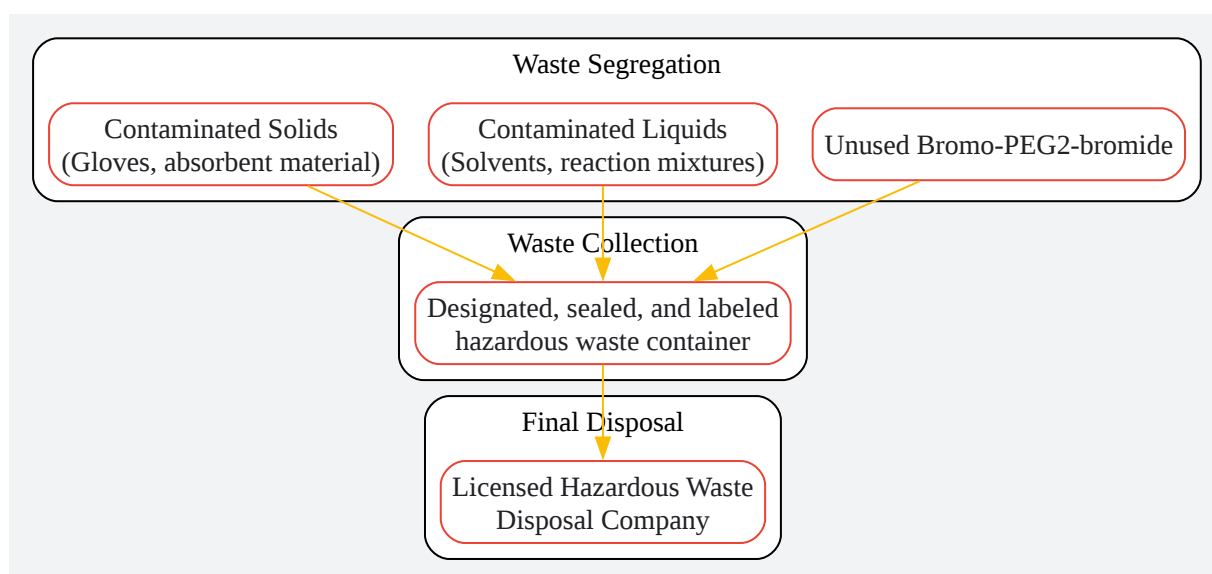
A step-by-step workflow for the safe handling of **Bromo-PEG2-bromide**.

Spill Management

In the event of a spill, wear appropriate PPE. Absorb the spill with an inert material, such as sand or a similar absorbent.[4] Collect the absorbed material into a tightly closed container for proper disposal.[4] Prevent the spilled material from entering drains or water courses.[4]

Disposal Plan

Proper disposal of **Bromo-PEG2-bromide** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.



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Waste segregation and disposal pathway for **Bromo-PEG2-bromide**.

All waste materials, including the chemical itself and any contaminated consumables, must be collected in a designated, sealed, and clearly labeled hazardous waste container. Arrange for disposal as special waste through a licensed disposal company, in consultation with local waste disposal authorities and in accordance with national and regional regulations.[4]

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